

Methacycline hydrochloride mass packing coefficient effects

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Methacycline Hydrochloride

CAS No.: 3963-95-9

Cat. No.: S535081

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Chemical & Pharmaceutical Properties

The table below summarizes the core chemical and pharmaceutical specification data for **Methacycline hydrochloride**, which is essential for quality control in research [1] [2].

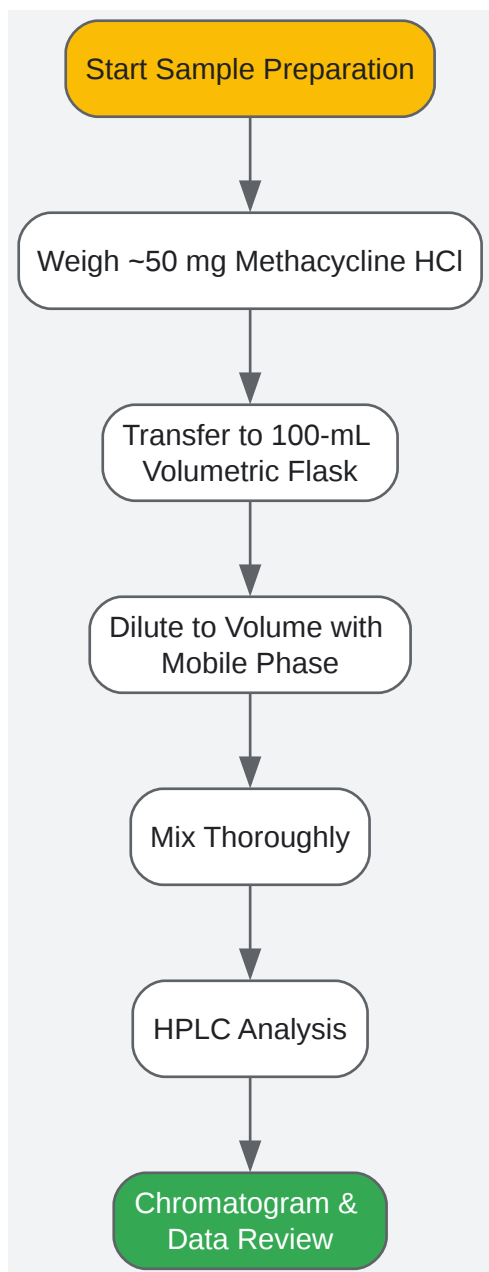
Property	Specification
CAS No.	3963-95-9 [3] [4] [2]
Molecular Formula	$C_{22}H_{22}N_2O_8 \cdot HCl$ [1] [3]
Molecular Weight	478.88 g/mol [3] [4]
Potency (USP)	Not less than 832 μg and not more than 970 μg of methacycline ($C_{22}H_{22}N_2O_8$) per mg [1].
pH (10 mg/mL solution)	Between 2.0 and 3.0 [1].
Water Content	Not more than 2.0% [1].

Analytical Method & Stability

A primary challenge in working with tetracycline antibiotics is their stability. Here is a high-performance liquid chromatography (HPLC) method, adapted from the United States Pharmacopeia (USP), which is suitable for stability-indicating assays [1] [5].

- **Objective:** To separate and quantify Methacycline and its potential degradants, such as doxycycline [1] [5].
- **Column:** L1 (e.g., C8 or C18), 4.6-mm × 15-cm, 3.5-μm packing [1].
- **Mobile Phase:** Mixture of 0.2 M ammonium oxalate, dimethylformamide, and 0.1 M edetate disodium (11:5:4). Adjust to pH 7.0 with tetrabutylammonium hydroxide [1].
- **Flow Rate:** 1 mL/min [1].
- **Detection:** UV at 354 nm [1].
- **System Suitability:**
 - **Resolution:** Resolution (R) between methacycline and doxycycline should be not less than 1.5 [1].
 - **Tailing Factor:** Not more than 1.5 for the methacycline peak [1].

This method is robust because the silica hydride-based columns can reduce peak tailing of basic analytes like tetracyclines, providing better separation of structurally similar degradants [5]. The following workflow outlines the key steps for sample preparation and analysis:



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Solubility & Stock Solution Preparation

For planning in vitro experiments, here is the solubility data and guidance for preparing stock solutions [3] [4].

Solvent	Solubility	Notes
Water	5-6.67 mg/mL (10.44 - 13.93 mM) [3] [4]	May require ultrasonication [4].
DMSO	3-50 mg/mL (6.26 - 104.41 mM) [3] [4]	Higher concentrations are achievable; solution may be hygroscopic [4].
Ethanol	Insoluble [3]	Not recommended for stock solutions.

Protocol for 10 mM Stock Solution in DMSO [4]:

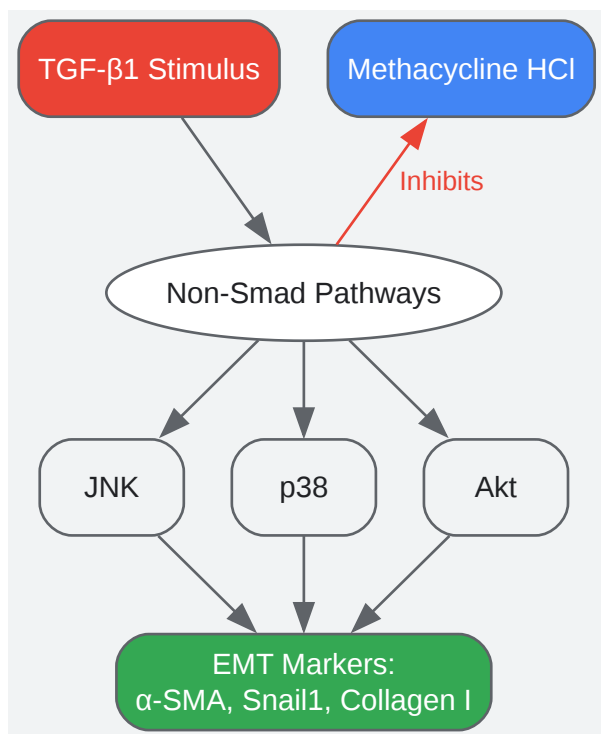
- Calculate the mass needed. For example, to make 1 mL of solution: $(10 \mu\text{mol/mL}) \times (478.88 \text{ mg/mmol}) = 4.79 \text{ mg}$ of Methacycline HCl.
- Accurately weigh the compound and transfer to a vial.
- Add 1 mL of DMSO and mix thoroughly (sonication may be required).
- **Storage:** Aliquot and store at -20°C or -80°C for long-term stability. Avoid repeated freeze-thaw cycles.

Biological Activity & Experimental Use

Beyond its antibiotic properties, Methacycline HCl has research applications as an epithelial-mesenchymal transition (EMT) inhibitor [3] [4].

- **In Vitro Application:** To inhibit TGF- β 1-induced EMT in primary alveolar epithelial cells, Methacycline HCl is used at concentrations of 10-20 μM for 48 hours [3] [4]. It works by inhibiting non-Smad pathways (JNK, p38, Akt) without affecting Smad signaling [3] [4].
- **In Vivo Application:** In a murine model of pulmonary fibrosis, it has been administered intraperitoneally at 100 mg/kg daily, starting 10 days after bleomycin instillation [3] [4].

The diagram below summarizes this anti-fibrotic mechanism of action:



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Suggested FAQs for Your Support Center

Based on this data, here are some potential FAQs you could include:

- What is the recommended HPLC method for analyzing Methacycline hydrochloride purity and stability?
- How do I prepare a 10 mM stock solution of Methacycline HCl in DMSO?
- What are the key solubility considerations for Methacycline HCl in aqueous and organic solvents?
- What is the experimental protocol for using Methacycline HCl as an EMT inhibitor in cell models?
- What are the main degradation products of Methacycline HCl, and how are they separated?

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To cite this document: Smolecule. [Methacycline hydrochloride mass packing coefficient effects]. Smolecule, [2026]. [Online PDF]. Available at:
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